

Technical Specification & Utilization Guide: Trt-L-Lys(Fmoc)-OH

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	Trt-L-Lys(Fmoc)-OH
CAS No.:	122832-81-9; 2504147-15-1
Cat. No.:	B2835057

[Get Quote](#)

Executive Summary & Chemical Identity

Trt-L-Lys(Fmoc)-OH is a specialized orthogonal amino acid derivative.^[1] Unlike standard Fmoc-Lys(Trt)-OH, which prepares the side chain for acid-labile deprotection (e.g., concomitant with resin cleavage), this derivative protects the side chain with the base-labile Fmoc group.^[1] This allows for selective N-terminal elongation or modification using mild acid (to remove the Trityl group) while retaining the side-chain protection, or vice versa in complex fragment condensation strategies.^[1]

Chemical Identifiers

Attribute	Detail
Chemical Name	-Trityl- -(9-fluorenylmethoxycarbonyl)-L-Lysine
Common Notation	Trt-L-Lys(Fmoc)-OH
CAS Number	122832-81-9 (Do not confuse with 111061-54-2)
Molecular Formula	
Molecular Weight	610.75 g/mol
Chirality	L-Isomer

Supplier Landscape & Sourcing Strategy

Due to its specialized nature, this compound is not stocked by all general commodity reagent vendors.[1] It is primarily available through specialized peptide reagent manufacturers.[1]

Validated Suppliers

The following suppliers have verified catalog entries for this specific isomer.

Supplier	Catalog #	Region	Grade/Purity
Chem-Impex International	11967 / 26454	North America	High Purity (>98%)
Biosynth	FT54571	Europe/Global	Research Grade
Santa Cruz Biotech	sc-295843	Global	Proteomics Grade

Sourcing Protocol (Risk Mitigation)

- CAS Verification: Always verify the CAS is 122832-81-9.[1] Vendors often auto-suggest the more common Fmoc-Lys(Trt)-OH (CAS 111061-54-2).[1]

- Certificate of Analysis (CoA) Audit: Request a lot-specific CoA prior to bulk purchase.[1]
Ensure the Enantiomeric Excess (ee) is explicitly stated, as racemization is a risk during the introduction of the bulky Trityl group.

Critical Quality Attributes (CQAs) & Specifications

To ensure reproducibility in synthesis, the raw material must meet the following specifications.

Standard Purity Specifications

Test Parameter	Acceptance Criteria	Methodological Note
Appearance	White to off-white powder	Visual inspection.[1] Yellowing indicates Fmoc cleavage or oxidation.[1]
Purity (HPLC)		Reverse-phase C18, UV 254 nm.[1]
Chiral Purity	(L-isomer)	Chiral HPLC required to rule out D-Lysine contamination.
Identity	Conforms to Structure	-NMR or Mass Spectrometry (ESI-MS).
Water Content (KF)		Karl Fischer titration.[1] High water content accelerates hydrolysis.[1]
Solubility	Clear in DMF/DCM (0.5 M)	Turbidity suggests polymerization or inorganic salts.[1]
Specific Rotation		Concentration dependent (usually c=1 in DMF).[1]

Technical Deep Dive: Orthogonality & Mechanism

The utility of **Trt-L-Lys(Fmoc)-OH** lies in its orthogonal deprotection scheme.[1] This allows the chemist to manipulate the N-terminus and the Side-chain independently using opposing

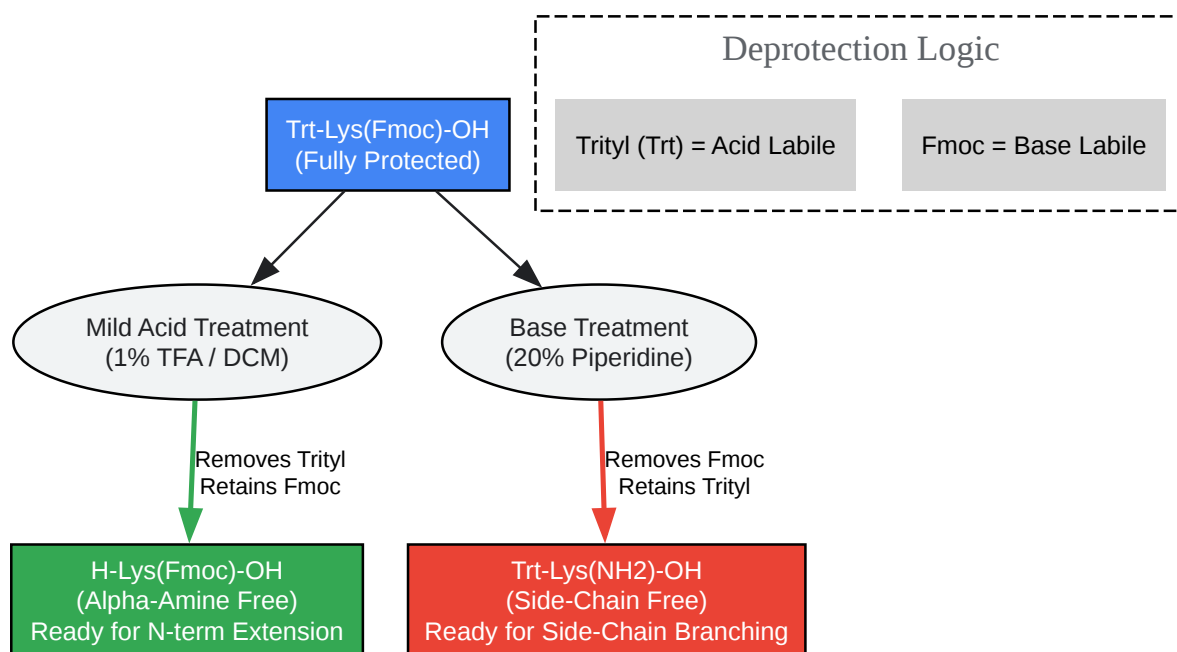
chemical conditions.[1]

The Orthogonal Logic[1]

- -Amine (Trityl): Acid Labile.[1] Removed by 1% TFA in DCM or dilute Acetic Acid.[1] Stable to Piperidine (Base).[1]
- -Amine (Fmoc): Base Labile.[1] Removed by 20% Piperidine in DMF.[1] Stable to mild acid.[1]

Reaction Pathway Diagram

The following diagram illustrates the selective deprotection pathways available with this reagent.



[Click to download full resolution via product page](#)

Caption: Orthogonal deprotection pathways for Trt-Lys(Fmoc)-OH. Green path indicates N-terminal exposure; Red path indicates side-chain exposure.[1]

Experimental Protocols & Handling

Handling and Storage[1][8][9]

- Storage: Store at

to

. Long-term storage at

is recommended to prevent slow de-tritylation.[1]
- Atmosphere: Hygroscopic.[1] Store under inert gas (Argon/Nitrogen) if the bottle is opened.
[1]
- Stability: The Trityl group is extremely sensitive to acid.[1] Avoid exposure to laboratory fumes (HCl/TFA vapors) which can cause premature deprotection and yellowing of the solid.
[1]

Analytical Protocol: Purity Verification (HPLC)

To validate the reagent upon arrival, use the following HPLC method. This separates the target from common impurities like free Lysine or mono-protected derivatives.[1]

- Column: C18 Reverse Phase (

,

particle size).[1]
- Mobile Phase A:

TFA in Water (Milli-Q).[1]
- Mobile Phase B:

TFA in Acetonitrile (HPLC Grade).
- Gradient:

B to

B over 20 minutes.
- Flow Rate:

- Detection:
 - 254 nm: Detects Fmoc and Trityl groups (High sensitivity).
 - 214 nm: Detects peptide bonds/backbone.
- Expected Result: Single major peak. Minor peaks () may correspond to Fmoc-Lys-OH (loss of Trt) or Trt-Lys-OH (loss of Fmoc).[1]

Solubility Test (Self-Validating Step)

Before committing the reagent to a synthesizer:

- Dissolve
of Trt-Lys(Fmoc)-OH in
of DMF.
- Observation: Solution must be clear and colorless.
- Validation: If the solution is cloudy, heat gently to
. If turbidity persists, filter through a
PTFE filter.[1] Significant residue indicates polymer contamination or salt formation; reject the batch.[1]

References

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. merckmillipore.com \[merckmillipore.com\]](https://www.merckmillipore.com)
- To cite this document: BenchChem. [Technical Specification & Utilization Guide: Trt-L-Lys(Fmoc)-OH]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2835057/docs#technical-specification-utilization-guide-trt-l-lys-fmoc-oh>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)